

Gemifloxacin Structure-Activity Relationship: A Technical Guide

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Compound of Interest

Compound Name: *Gemifloxacin*

CAS No.: 175463-14-6; 210353-53-0;
210353-55-2; 210353-56-3

Cat. No.: B15561575

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Introduction

Gemifloxacin is a fourth-generation synthetic fluoroquinolone antibiotic renowned for its broad-spectrum activity against both Gram-positive and Gram-negative bacteria.^{[1][2]} Its enhanced efficacy, particularly against resistant Gram-positive pathogens like *Streptococcus pneumoniae*, is attributed to its unique structural features and its dual-targeting mechanism of action.^{[3][4]} This technical guide provides an in-depth exploration of the structure-activity relationships (SAR) of **gemifloxacin**, offering a comprehensive resource for researchers and professionals involved in the discovery and development of novel antibacterial agents. We will delve into the core structural components of **gemifloxacin**, the impact of chemical modifications on its biological activity, and the experimental methodologies used to evaluate these relationships.

Core Structure of Gemifloxacin

The fundamental scaffold of **gemifloxacin** is a naphthyridone core, a defining characteristic of many quinolone antibiotics. This core structure is essential for its antibacterial activity. Key

functional groups and positions that have been extensively studied for SAR are illustrated below.

Figure 1. Core Chemical Structure of Gemifloxacin

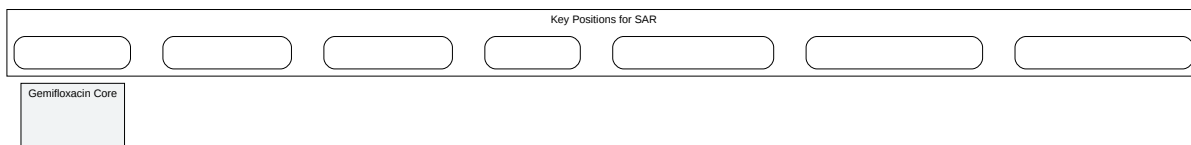


Figure 2. Mechanism of Action of Gemifloxacin

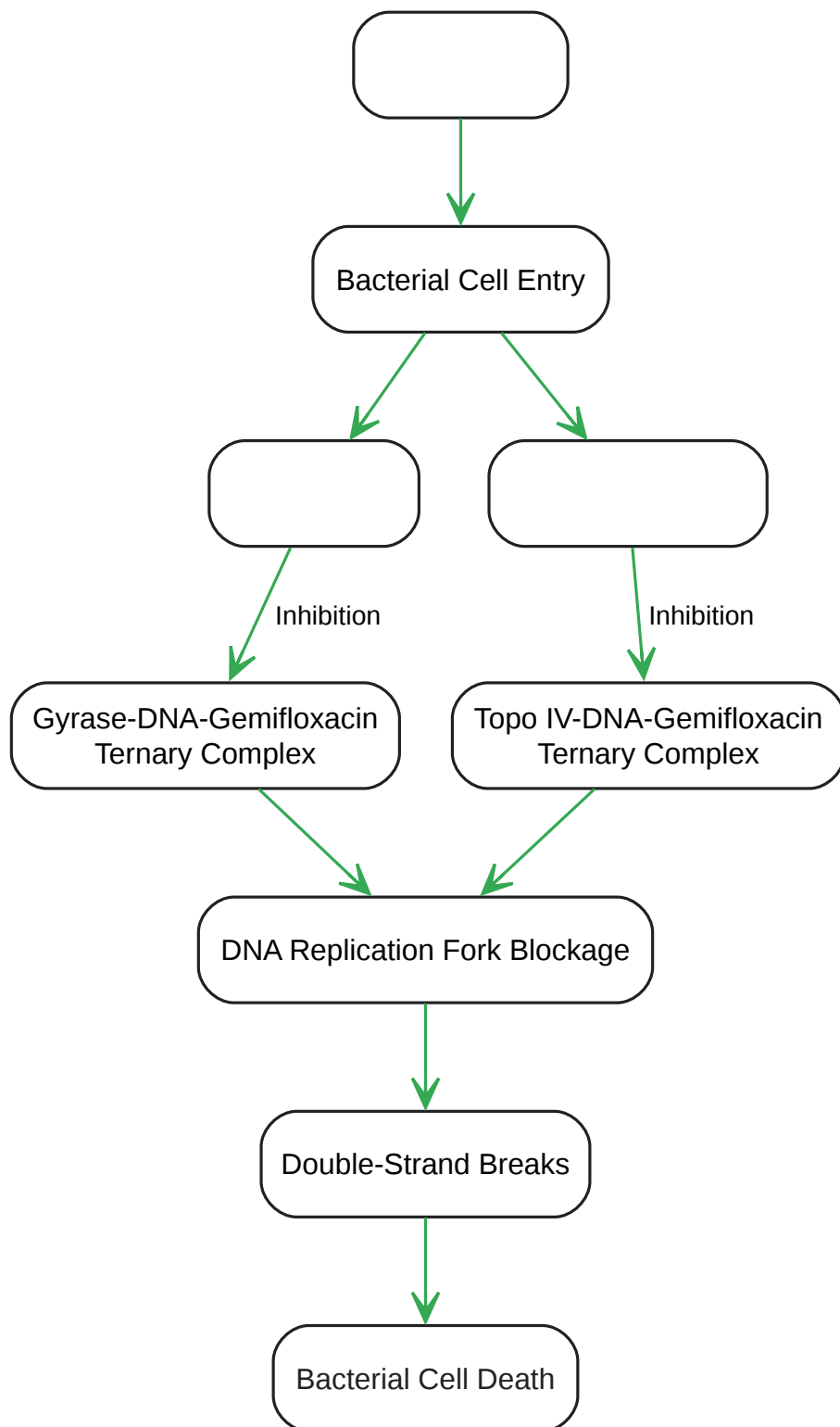
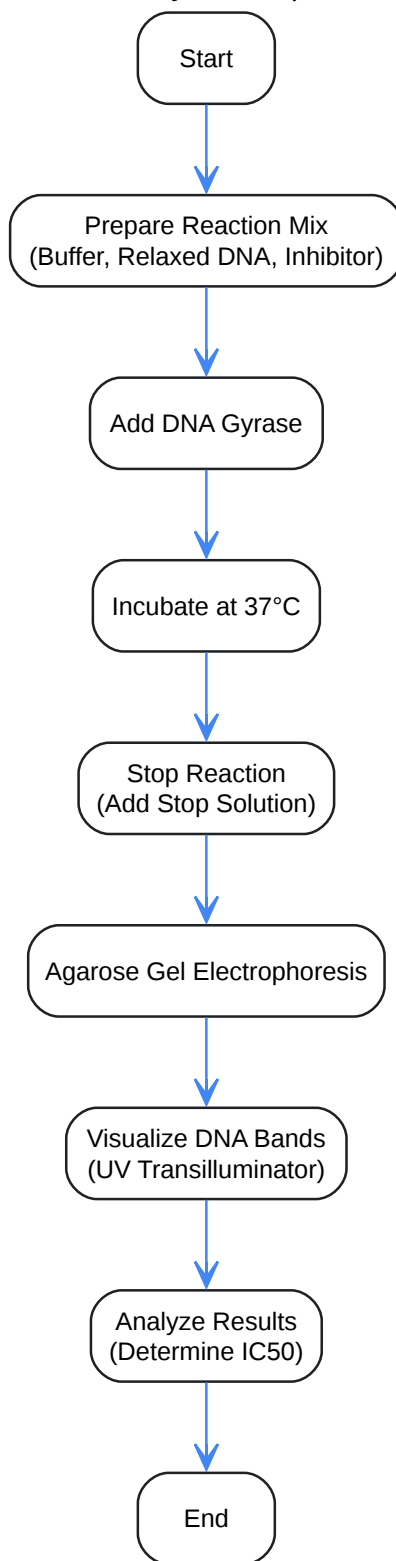


Figure 3. Workflow for DNA Gyrase Supercoiling Inhibition Assay

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